

2-(Methylthio)pyrimidin-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Methylthio)pyrimidin-4-ol

Cat. No.: B055685

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An In-depth Technical Guide on 2-(Methylthio)pyrimidin-4-ol

This guide provides an overview of the fundamental physicochemical properties of **2-(Methylthio)pyrimidin-4-ol**, a compound of interest for researchers, scientists, and professionals in drug development.

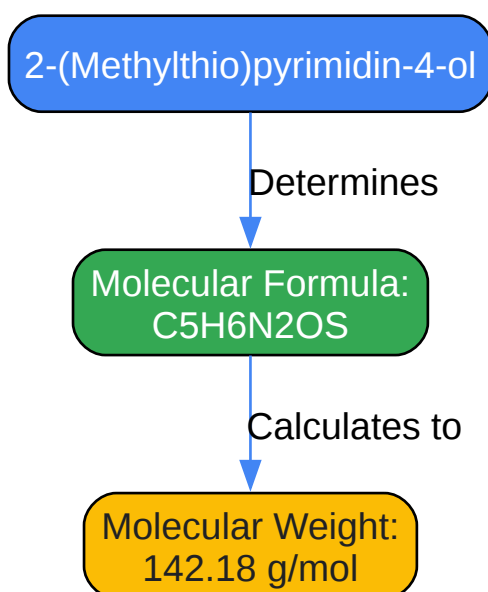
Core Molecular Data

The essential molecular identifiers for **2-(Methylthio)pyrimidin-4-ol** are detailed below. This information is critical for analytical and theoretical chemistry applications, including stoichiometry, reaction kinetics, and molecular modeling.

Identifier	Value
Molecular Formula	C5H6N2OS[1][2][3][4]
Molecular Weight	142.18 g/mol [2][4][5]
Alternate Molecular Weight	142.181[1]
Alternate Molecular Weight	142.179[3]

Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight).



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Figure 1. Relationship between chemical identity, formula, and molecular weight.

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- To cite this document: BenchChem. [2-(Methylthio)pyrimidin-4-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055685#2-methylthio-pyrimidin-4-ol-molecular-weight-and-formula]

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